

# Molecular weight and formula of tetrabutylammonium thiocyanate

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## Compound of Interest

Compound Name: *Tetrabutylammonium Thiocyanate*

Cat. No.: *B1334961*

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An In-depth Technical Guide to **Tetrabutylammonium Thiocyanate** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **tetrabutylammonium thiocyanate**, a versatile quaternary ammonium salt. It is intended for researchers, scientists, and professionals in drug development who are interested in the properties, applications, and experimental methodologies involving this compound.

## Core Properties of Tetrabutylammonium Thiocyanate

**Tetrabutylammonium thiocyanate**, with the chemical formula  $C_{17}H_{36}N_2S$ , is a white to off-white crystalline powder.<sup>[1][2]</sup> It is known for its role as a phase-transfer catalyst and its applications in various fields of chemistry.<sup>[1][3]</sup>

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>36</sub> N <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	300.55 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	3674-54-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	119 - 124 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Appearance	White to off-white powder/light yellow crystalline	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	≥ 97%	<a href="#">[1]</a>

## Key Applications in Research and Development

**Tetrabutylammonium thiocyanate** is utilized in a range of applications due to its unique chemical properties:

- **Organic Synthesis:** It serves as an effective phase-transfer catalyst, facilitating reactions between reactants in immiscible phases, which is particularly useful in the synthesis of complex organic molecules.[\[1\]](#)[\[3\]](#)
- **Electrochemistry:** The compound is used in the development of ionic liquids and electrolytes for batteries and fuel cells, where it can enhance conductivity.[\[1\]](#)[\[3\]](#)
- **Analytical Chemistry:** It is employed as an ion-pairing reagent in chromatography for the separation and detection of ions.[\[1\]](#)
- **Pharmaceutical Applications:** In drug formulation, it can act as a solubilizing agent, potentially improving the bioavailability of poorly soluble drugs.[\[1\]](#)
- **Material Science:** It is explored in the development of advanced materials like polymers and nanocomposites.[\[3\]](#)

## Experimental Protocols

### Ion-Pair Chromatography for Anion Separation

This protocol details the use of **tetrabutylammonium thiocyanate** as an ion-pairing agent for the separation of anions, such as thiocyanate itself, using High-Performance Liquid Chromatography (HPLC).

#### Materials and Reagents:

- Tetrabutylammonium hydroxide (30% w/w in water)
- Orthophosphoric acid ( $\text{H}_3\text{PO}_4$ )
- HPLC-grade acetonitrile
- Doubly distilled water
- Potassium thiocyanate (KSCN) for standard solutions
- 0.45  $\mu\text{m}$  nylon membrane filter

#### Equipment:

- HPLC system with a UV detector
- Ascentis C18 column (25 cm  $\times$  4.6 mm, 5  $\mu\text{m}$  particle size)
- Ultrasonicator for degassing

#### Procedure:

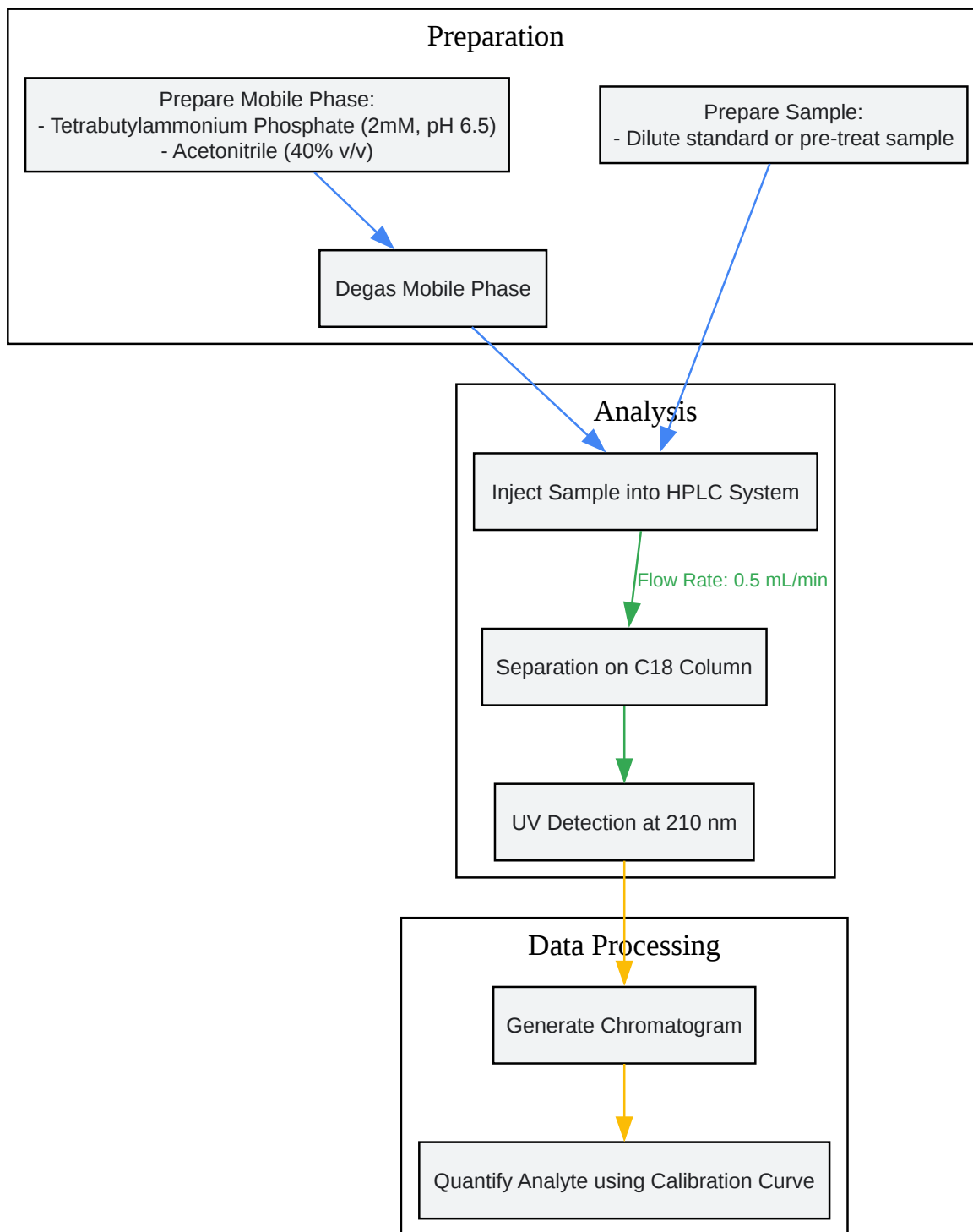
- Mobile Phase Preparation:
  - Prepare an aqueous solution of 2 mmol/L tetrabutylammonium (TBA)-phosphate. This is achieved by taking the appropriate amount of TBA hydroxide and adjusting the pH to 6.5 with phosphoric acid.
  - The final mobile phase is a mixture of this TBA-phosphate buffer and acetonitrile in a 60:40 (v/v) ratio.

- Filter the mobile phase through a 0.45 µm nylon membrane filter and degas using an ultrasonicator before use.
- Chromatographic Conditions:
  - Column: Ascentis C18 (25 cm × 4.6 mm, 5 µm)
  - Mobile Phase: 2 mmol/L TBA-phosphate (pH 6.5) in 40% (v/v) acetonitrile
  - Flow Rate: 0.5 mL/min
  - Detection: UV absorption at 210 nm
  - Temperature: Ambient
- Sample Preparation and Analysis:
  - Prepare stock solutions of thiocyanate (e.g., from KSCN) in doubly distilled water.
  - Create working standards by diluting the stock solution to the desired concentration range (e.g.,  $5 \times 10^{-6}$  to  $5 \times 10^{-4}$  mol/L).
  - For biological samples like saliva, centrifuge the sample to remove particulates and dilute as necessary.
  - Inject the prepared sample into the HPLC system.
- Data Analysis:
  - Identify and quantify the thiocyanate peak based on its retention time and peak area compared to the calibration curve generated from the standards. Under these conditions, various anions can be effectively separated.

## Visualized Workflows and Mechanisms

The following diagrams illustrate key processes involving **tetrabutylammonium thiocyanate**.

Caption: Mechanism of Phase-Transfer Catalysis.



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Caption: Ion-Pair Chromatography Workflow.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)